

Personal protective equipment for handling 1,3-Dichloro-2-methylpropane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dichloro-2-methylpropane

Cat. No.: B1596176

[Get Quote](#)

Essential Safety and Handling Guide for 1,3-Dichloro-2-methylpropane

This guide provides critical safety protocols and logistical plans for handling **1,3-Dichloro-2-methylpropane** (CAS No. 616-19-3). Given the limited availability of specific safety data for this compound, the following recommendations are based on its known properties as a flammable, chlorinated hydrocarbon and data from structurally similar chemicals. Researchers, scientists, and drug development professionals must exercise extreme caution and consult the supplier-specific Safety Data Sheet (SDS) before handling this chemical.

Chemical Properties and Hazards

1,3-Dichloro-2-methylpropane is a colorless, flammable liquid with a chloroform-like odor.^[1] It is classified as a hazardous substance that can have adverse effects on human health and the environment.^[1] Key known quantitative data is summarized below.

Property	Value
CAS Number	616-19-3
Molecular Formula	C ₄ H ₈ Cl ₂
Molecular Weight	127.01 g/mol
Flash Point	28°C
Boiling Point	122.28°C (estimate)
Vapor Pressure	9.15 mmHg at 25°C

Personal Protective Equipment (PPE) Recommendations

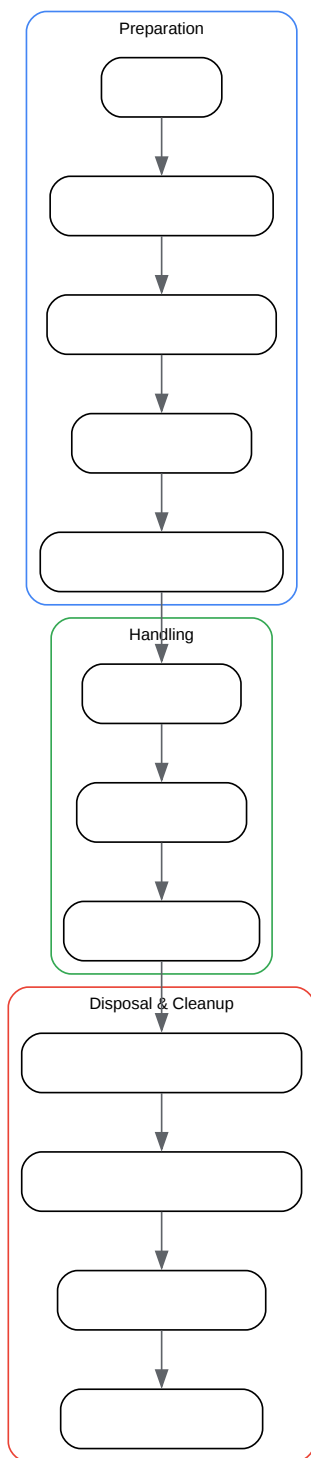
Proper selection and use of PPE are the primary defense against exposure to **1,3-Dichloro-2-methylpropane**. The following table outlines the recommended PPE based on general knowledge of handling chlorinated hydrocarbons. For handling a structurally similar compound, 1,2-Dichloro-2-propanol, Viton® or Viton®/Butyl laminate gloves are recommended for the highest level of protection, while standard nitrile and neoprene gloves offer poor to fair resistance.^[2]

PPE Category	Specification	Rationale
Hand Protection	Viton® or Viton®/Butyl laminate gloves.	Provides the highest level of protection against chlorinated hydrocarbons. Avoid nitrile and neoprene for other than incidental contact.[2]
Eye Protection	Chemical splash goggles meeting ANSI Z87.1 standards.	Protects against splashes and vapors.[2]
Face Protection	Face shield worn over chemical splash goggles.	Recommended when handling larger quantities (>1 L) or when there is a significant risk of splashing.[2]
Body Protection	Flame-resistant lab coat.	Protects against splashes of flammable liquid. A 100% cotton lab coat may be a suitable alternative for smaller quantities.[3]
Footwear	Closed-toe, chemical-resistant shoes.	Prevents exposure from spills. [2]
Respiratory Protection	Work in a certified chemical fume hood.	A fume hood is the primary engineering control to prevent the inhalation of vapors.[4]

Experimental Workflow for Handling 1,3-Dichloro-2-methylpropane

The following diagram outlines the necessary steps for the safe handling of **1,3-Dichloro-2-methylpropane** in a laboratory setting. Adherence to this workflow is crucial to minimize risks.

Experimental Workflow: Handling 1,3-Dichloro-2-methylpropane

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **1,3-Dichloro-2-methylpropane**.

Operational Plan

Pre-Handling Preparations

- Review Safety Data Sheet (SDS): Always consult the most recent SDS for **1,3-Dichloro-2-methylpropane** provided by your supplier before beginning any work.
- Verify Fume Hood Functionality: Ensure the chemical fume hood is operational and the sash is at the appropriate working height.[4]
- Assemble all Materials: Gather all necessary equipment, including the chemical, glassware, and designated waste containers, and place them inside the fume hood.[4]
- Don Appropriate PPE: Put on all required PPE as specified in the table above.
- Prepare for Emergencies: Locate the nearest eyewash station, safety shower, and fire extinguisher. Ensure a spill kit appropriate for flammable chlorinated hydrocarbons is readily accessible.[2]

Handling Procedures

- Work in a Ventilated Area: All work with **1,3-Dichloro-2-methylpropane** must be conducted in a certified chemical fume hood to prevent the accumulation of flammable and potentially toxic vapors.[3]
- Grounding and Bonding: When transferring from large containers (>4 L), ensure containers are properly bonded and grounded to prevent static discharge, which can be an ignition source.[4]
- Avoid Ignition Sources: Keep the work area free of open flames, hot surfaces, and other potential sources of ignition.[3][5] Use spark-free tools and explosion-proof equipment where necessary.[6]
- Container Handling: Keep containers tightly closed when not in use.[3] Use bottle carriers for transporting glass containers.[4]

Post-Handling and Cleanup

- PPE Removal: Remove gloves and lab coat before leaving the work area. Dispose of disposable gloves as hazardous waste.[2]
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical.[2]
- Decontamination: Decontaminate all surfaces and equipment that may have come into contact with the chemical.

Disposal Plan

Proper disposal of **1,3-Dichloro-2-methylpropane** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Designated Waste Container: Collect all **1,3-Dichloro-2-methylpropane** waste in a designated, properly labeled hazardous waste container.[2] The container should be made of a chemically resistant material and have a secure, tight-fitting lid.
- Contaminated Materials: Any materials that come into contact with **1,3-Dichloro-2-methylpropane**, such as pipette tips, wipes, and disposable gloves, must also be disposed of as hazardous waste in a sealed, labeled container.[2]
- Waste Disposal Method: Chlorinated hydrocarbon waste should be disposed of through a licensed hazardous waste disposal company.[7][8] Incineration at high temperatures is a common and effective method for the complete destruction of such compounds.[7][9][10] Do not dispose of this chemical down the drain or in regular trash.
- Temporary Storage: Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory, away from incompatible materials.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. benchchem.com [benchchem.com]
- 3. - Division of Research Safety | Illinois [drs.illinois.edu]
- 4. ehs.princeton.edu [ehs.princeton.edu]
- 5. Chapter 4, Chemical Hygiene Plan: Safe Handling of Flammable and Combustible Liquids | Environmental Health & Safety | University of Nevada, Reno [unr.edu]
- 6. medline.com [medline.com]
- 7. tandfonline.com [tandfonline.com]
- 8. Recycling & Disposal - Chlorinated Solvents [chlorinated-solvents.eu]
- 9. pubs.acs.org [pubs.acs.org]
- 10. iwaponline.com [iwaponline.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1,3-Dichloro-2-methylpropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1596176#personal-protective-equipment-for-handling-1-3-dichloro-2-methylpropane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com